

Technical Safety & Toxicity Guide: 2-(4-Methylphenyl)piperazine

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Compound of Interest

Compound Name: 2-(4-Methylphenyl)piperazine

CAS No.: 65709-31-1

Cat. No.: B1603706

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Executive Summary

This technical guide characterizes the safety, toxicity, and pharmacological profile of **2-(4-Methylphenyl)piperazine** (CAS: 65709-31-1).

CRITICAL DISTINCTION: This molecule is a structural isomer of the psychoactive substance 1-(4-methylphenyl)piperazine (pMPP). While pMPP is a potent serotonin releaser with significant abuse potential, **2-(4-Methylphenyl)piperazine** belongs to the 2-phenylpiperazine class, often utilized as a scaffold for Neurokinin-1 (NK1) antagonists and antiviral agents.

Misidentification between the 1-substituted and 2-substituted isomers can lead to critical experimental errors and safety hazards. This guide provides the rigorous data needed to handle, study, and develop applications for the 2-substituted isomer safely.

Part 1: Chemical Identity & Physical Properties

Identification

- IUPAC Name: **2-(4-Methylphenyl)piperazine**^{[1][2]}

- Common Synonyms: 3-(4-Methylphenyl)piperazine (depending on numbering priority), 2-p-Tolylpiperazine.
- CAS Number: 65709-31-1[2][3]
- Molecular Formula: C₁₁H₁₆N₂[2]
- Molecular Weight: 176.26 g/mol [2]

Structural Analysis

Unlike its 1-substituted counterpart where the phenyl ring is attached to the nitrogen, the phenyl ring in this molecule is attached to the C2 carbon of the piperazine ring. This creates a chiral center at C2, significantly altering its binding affinity and metabolic stability compared to pMPP.

Property	2-(4-Methylphenyl)piperazine	1-(4-Methylphenyl)piperazine (pMPP)
Substitution Site	Carbon (C2)	Nitrogen (N1)
Primary Class	Norepinephrine/Dopamine Scaffold	Serotonin Releaser (5-HT)
Abuse Potential	Low / Unknown	High (Designer Drug)
pKa (Predicted)	~9.8 (Secondary Amine)	~9.1

Part 2: Pharmacological & Toxicological Profile

Mechanism of Action (SAR Analysis)

Direct pharmacological data for the specific 2-(4-methylphenyl) analog is sparse. However, Structure-Activity Relationship (SAR) data from the 2-phenylpiperazine class allows for high-confidence predictions.

- Norepinephrine Transporter (NET) Interaction:

- The 2-phenylpiperazine core is structurally homologous to phenmetrazine (3-methyl-2-phenylmorpholine).
- Inference: This scaffold tends to act as a weak to moderate Norepinephrine Reuptake Inhibitor (NRI), potentially leading to mild CNS stimulation or cardiovascular effects [1].
- Sigma-1 Receptor Ligand:
 - Substituted piperazines, particularly those with lipophilic C-substituents, show affinity for σ_1 receptors.[4] This pathway is relevant for neuroprotection and antiproliferative mechanisms in oncology research [2].
- Antiviral Scaffold:
 - Derivatives of 2-phenylpiperazine have demonstrated inhibition of HCV and Adenovirus replication, likely through interference with viral non-structural proteins rather than host monoamine receptors [3].

Toxicity Profile

Acute Toxicity

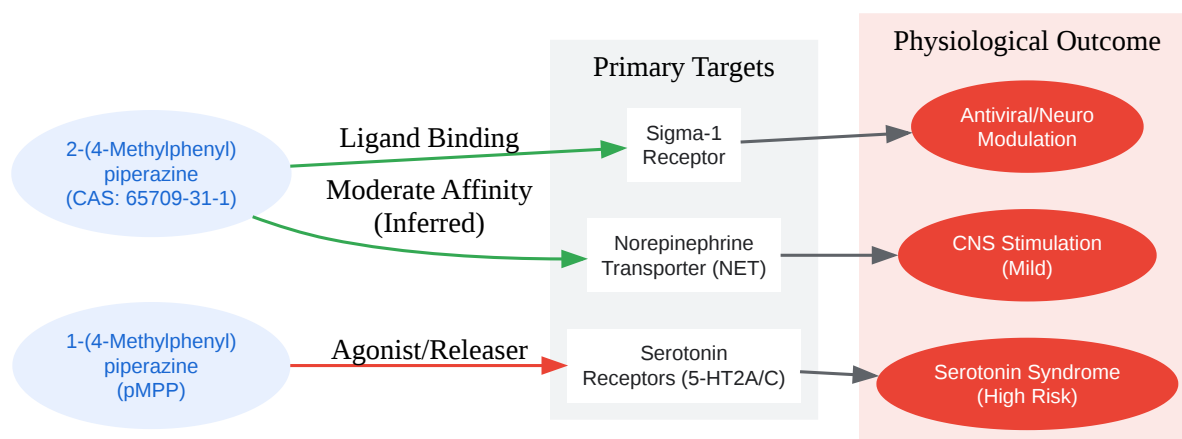
- Oral: Predicted LD50 > 500 mg/kg (Rat). Based on the reduced lipophilicity and receptor potency compared to amphetamine-like 1-substituted piperazines.
- Dermal: Corrosive. As a secondary amine, the free base is highly alkaline and can cause chemical burns.
- Inhalation: Irritant to mucous membranes.

Chronic & Systemic Toxicity

- Sensitization: Piperazine derivatives are known respiratory and skin sensitizers. Repeated exposure may lead to allergic dermatitis or asthma-like symptoms.
- Neurotoxicity: Unlike pMPP, which risks Serotonin Syndrome, the primary risk of the 2-isomer is adrenergic overstimulation (tachycardia, hypertension) if administered at high doses.

Visualizing the Pharmacological Divergence

The following diagram illustrates the divergent signaling pathways between the 2-isomer (Target of this guide) and the 1-isomer (Drug of abuse).



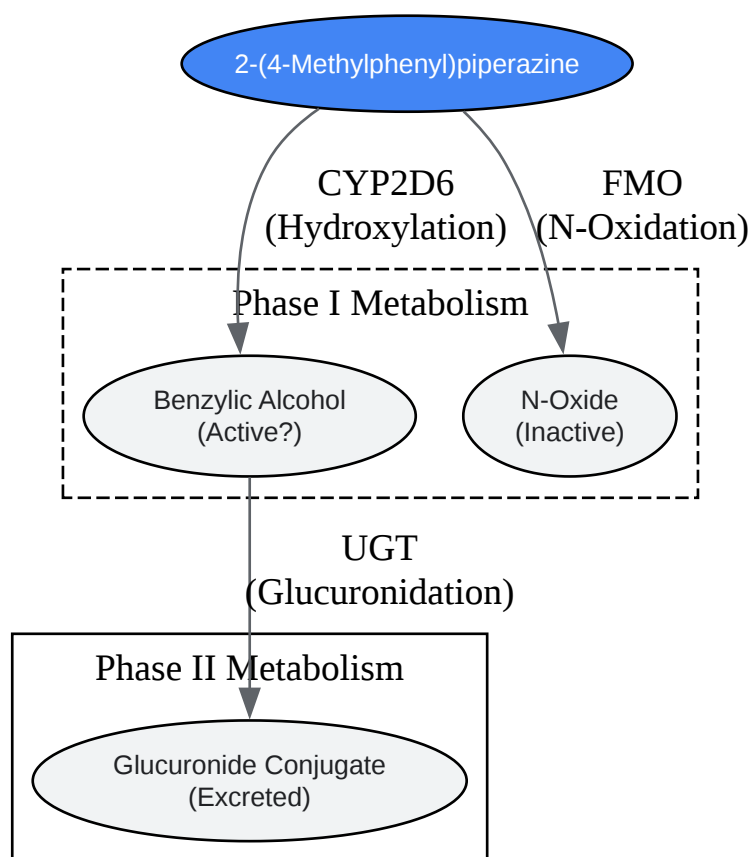
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Figure 1: Pharmacological divergence between 2-substituted (Green path) and 1-substituted (Red path) piperazines.

Part 3: Metabolic Fate (ADME)

Understanding the metabolism is crucial for pharmacokinetic studies. The presence of the methyl group on the phenyl ring and the secondary amine dictates the metabolic pathway.

- **N-Hydroxylation:** The secondary amine is susceptible to N-oxidation by Flavin-containing Monooxygenases (FMOs).
- **Benzylic Oxidation:** The p-methyl group is a prime target for CYP450 (likely CYP2D6 or CYP3A4) oxidation to a carboxylic acid.
- **Glucuronidation:** Subsequent conjugation of the oxidized metabolites facilitates renal excretion.



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Figure 2: Predicted metabolic pathway emphasizing CYP2D6 mediated clearance.

Part 4: Experimental Protocols

Safe Handling & Containment

Objective: Prevent mucosal irritation and sensitization during benchwork.

- Engineering Controls: All weighing and solvation must occur within a certified Chemical Fume Hood.
- PPE:
 - Gloves: Nitrile (0.11 mm minimum thickness). Breakthrough time > 480 min.
 - Respiratory: If fume hood is unavailable (not recommended), use a P95 particulate respirator with organic vapor cartridge.

- Decontamination: Spills should be neutralized with weak acid (e.g., 5% acetic acid) before absorption, as the compound is alkaline.

Synthesis of 2-(4-Methylphenyl)piperazine (Reference Protocol)

Note: This protocol is adapted from standard 2-phenylpiperazine synthesis methods involving the reduction of ketopiperazines [4].

Step-by-Step Methodology:

- Precursor Preparation: React 2-bromo-1-(4-methylphenyl)ethanone with ethylenediamine to form the intermediate 3-(4-methylphenyl)piperazin-2-one.
- Reduction:
 - Suspend Lithium Aluminum Hydride (LiAlH_4) (2.5 eq) in dry THF under Argon atmosphere.
 - Add the piperazinone intermediate dropwise at 0°C .
 - Reflux for 12 hours.
- Quenching (Fieser Method):
 - Cool to 0°C . Add water (1x mass of LAH), then 15% NaOH (1x), then water (3x).
 - Filter the granular precipitate.
- Purification:
 - Extract filtrate with Dichloromethane (DCM).
 - Dry over Na_2SO_4 and concentrate.
 - Validation: Recrystallize from Hexane/EtOAc. Verify structure via ^1H -NMR (Look for the chiral proton at C2 ~3.6-4.0 ppm).

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